

The Selectivity Profile of Abl127: A Technical Guide

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Compound of Interest

Compound Name: **Abl127**

Cat. No.: **B15576478**

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This technical guide provides an in-depth overview of the selectivity profile of **Abl127**, a potent and covalent inhibitor of Protein Phosphatase Methylesterase-1 (PME-1). PME-1 is a key enzyme that demethylates and inactivates the tumor suppressor Protein Phosphatase 2A (PP2A), playing a crucial role in various cellular processes. Understanding the precise selectivity of inhibitors like **Abl127** is paramount for their development as therapeutic agents and research tools. This document summarizes key quantitative data, details experimental methodologies used to characterize **Abl127**, and visualizes its mechanism of action and experimental workflows.

Quantitative Selectivity Data

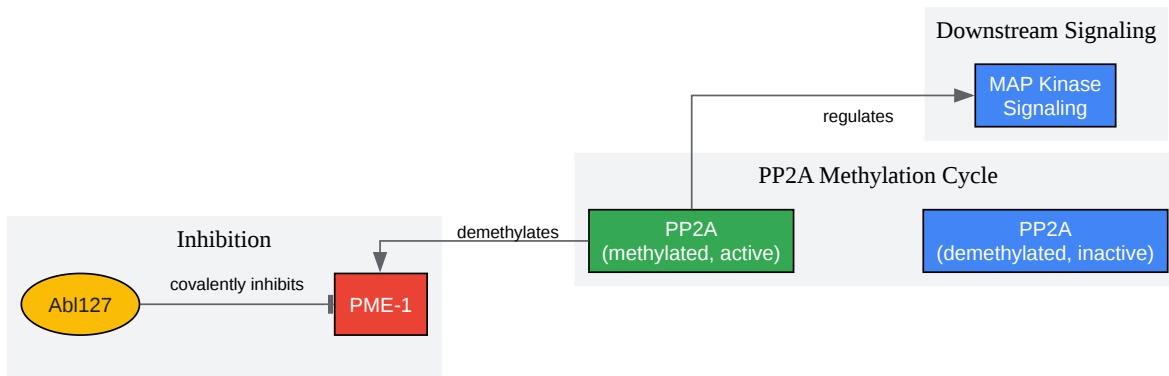
Abl127 demonstrates high potency and remarkable selectivity for PME-1. The following table summarizes the half-maximal inhibitory concentration (IC50) values of **Abl127** against PME-1 in various cell lines.

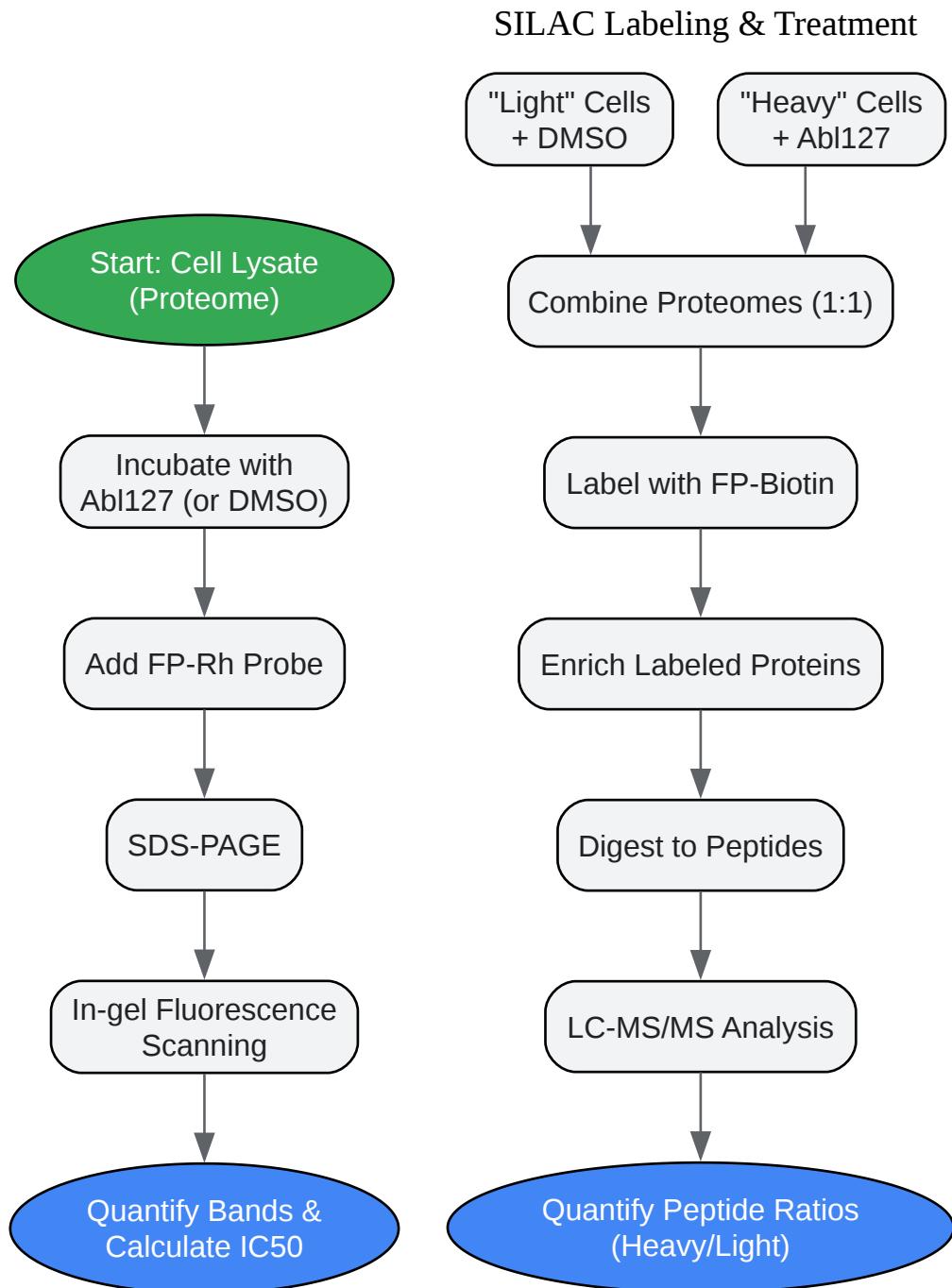
Target	Cell Line	IC50 (nM)	Reference
PME-1	Recombinant	4.2	[1]
PME-1	HEK293T	6.4	[2][3]
PME-1	MDA-MB-231	11.1	[2][4]

Notably, gel-based competitive Activity-Based Protein Profiling (ABPP) studies have shown that **Abl127** is highly selective for PME-1, with no significant inhibition of over 50 other serine hydrolases in MDA-MB-231 and HEK293T cell lysates at concentrations up to 10 μ M[1][2]. Further proteome-wide selectivity was confirmed by advanced mass spectrometry-based techniques[4].

Mechanism of Action and Signaling Pathway

Abl127 acts as a covalent inhibitor of PME-1. It is an aza- β -lactam that likely acylates the active site serine of PME-1, leading to its irreversible inactivation[1][2]. By inhibiting PME-1, **Abl127** prevents the demethylation of PP2A. This leads to an increase in the methylated, active form of PP2A[4]. Active PP2A can then dephosphorylate downstream targets, influencing various signaling pathways. For instance, inhibition of PME-1 by **Abl127** has been shown to dysregulate MAP kinase signaling[5][6].





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